

Application Notes and Protocols for Mass Spectrometry Analysis of 1-(Methanesulfonyl)pentane

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Compound of Interest

Compound Name: 1-(Methanesulfonyl)pentane

Cat. No.: B15489825

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Introduction

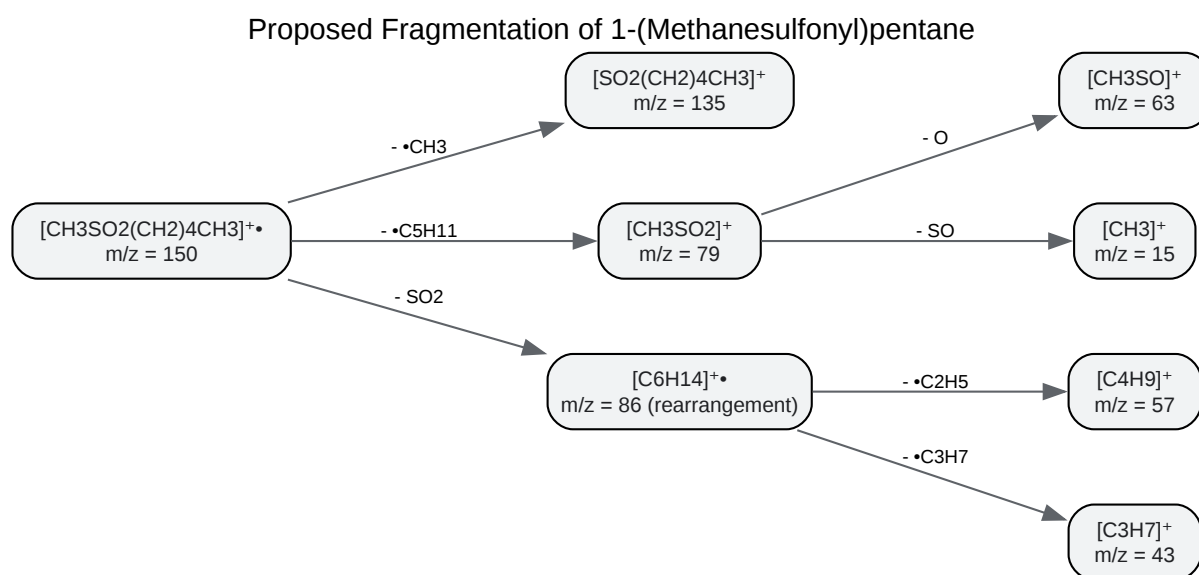
1-(Methanesulfonyl)pentane is an alkyl sulfone, a class of compounds relevant in various chemical and pharmaceutical contexts. Understanding its behavior under mass spectrometric analysis is crucial for its identification, quantification, and characterization in complex matrices. These application notes provide a detailed overview of the expected mass spectral behavior of **1-(Methanesulfonyl)pentane** and a general protocol for its analysis using Gas Chromatography-Mass Spectrometry (GC-MS).

Predicted Mass Spectrum and Fragmentation Pattern

The mass spectrum of **1-(Methanesulfonyl)pentane** is predicted based on the established fragmentation patterns of alkyl sulfones and linear alkanes.^{[1][2][3][4][5]} Upon electron ionization (EI), the molecule is expected to undergo fragmentation through several key pathways.

The molecular ion ($[M]^+$) of **1-(Methanesulfonyl)pentane** ($C_6H_{14}O_2S$) has a molecular weight of 150.24 g/mol. The primary fragmentation is anticipated to occur at the C-S and S-O bonds, as well as along the pentyl chain.

A proposed fragmentation pathway is illustrated below:



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Caption: Proposed electron ionization fragmentation pathway for **1-(Methanesulfonyl)pentane**.

Quantitative Data Summary

The following table summarizes the predicted prominent ions and their relative abundances in the electron ionization mass spectrum of **1-(Methanesulfonyl)pentane**. This data is inferred from general fragmentation principles of similar molecules.[3][5][6] The base peak is predicted to be a fragment from the alkyl chain, a common feature in the mass spectra of long-chain alkanes.

Mass-to-Charge Ratio (m/z)	Proposed Ion Fragment	Predicted Relative Abundance (%)
150	$[\text{CH}_3\text{SO}_2(\text{CH}_2)_4\text{CH}_3]^+\bullet$ (Molecular Ion)	5 - 15
135	$[\text{SO}_2(\text{CH}_2)_4\text{CH}_3]^+$	10 - 20
86	$[\text{C}_6\text{H}_{14}]^+\bullet$ (after rearrangement and SO_2 loss)	15 - 25
79	$[\text{CH}_3\text{SO}_2]^+$	40 - 60
57	$[\text{C}_4\text{H}_9]^+$	80 - 100 (Base Peak)
43	$[\text{C}_3\text{H}_7]^+$	60 - 80
63	$[\text{CH}_3\text{SO}]^+$	20 - 30

Experimental Protocol: GC-MS Analysis

This protocol outlines a general procedure for the analysis of **1-(Methanesulfonyl)pentane** using a standard Gas Chromatography-Mass Spectrometry system.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Sample Preparation

- **Standard Solution:** Prepare a stock solution of **1-(Methanesulfonyl)pentane** at a concentration of 1 mg/mL in a volatile organic solvent such as dichloromethane or ethyl acetate.
- **Serial Dilutions:** Perform serial dilutions of the stock solution to prepare working standards at concentrations ranging from 1 µg/mL to 100 µg/mL.
- **Sample Matrix:** For analysis in complex matrices, an appropriate extraction method (e.g., liquid-liquid extraction or solid-phase extraction) may be necessary to isolate the analyte and remove interfering substances.

GC-MS Instrumentation and Conditions

- **Gas Chromatograph:** A standard GC system equipped with a split/splitless injector.

- Column: A non-polar or mid-polar capillary column, such as a DB-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250 °C.
- Injection Mode: Splitless injection (1 μ L).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 10 °C/min.
 - Final hold: Hold at 280 °C for 5 minutes.
- Mass Spectrometer: A quadrupole or ion trap mass spectrometer.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 35 to 200.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Transfer Line Temperature: 280 °C.

Data Acquisition and Analysis

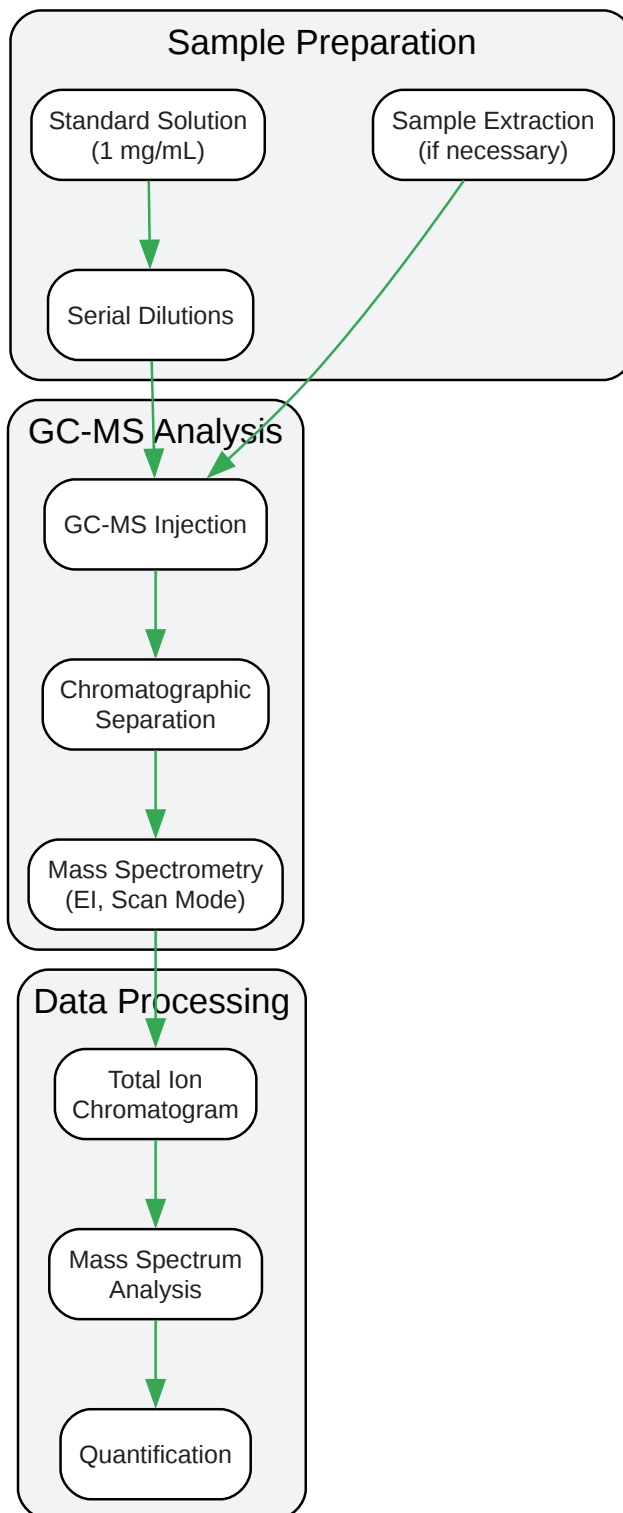
- Inject the prepared standards and samples into the GC-MS system.
- Acquire the total ion chromatogram (TIC) and the mass spectrum for each peak.
- Identify the peak corresponding to **1-(Methanesulfonyl)pentane** by its retention time and mass spectrum.

- Confirm the identity of the compound by comparing the acquired mass spectrum with the predicted fragmentation pattern and reference spectra if available.
- For quantitative analysis, construct a calibration curve by plotting the peak area of a characteristic ion (e.g., m/z 57 or 79) against the concentration of the standards. Determine the concentration of **1-(Methanesulfonyl)pentane** in the samples from this calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the GC-MS analysis of **1-(Methanesulfonyl)pentane**.

GC-MS Analysis Workflow



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Caption: Workflow for the GC-MS analysis of **1-(Methanesulfonyl)pentane**.

Conclusion

The mass spectrometry analysis of **1-(Methanesulfonyl)pentane** can be effectively performed using GC-MS with electron ionization. The predictable fragmentation pattern, characterized by cleavage of the sulfone group and fragmentation of the pentyl chain, allows for confident identification. The provided protocol offers a starting point for method development for the qualitative and quantitative analysis of this compound in various research and industrial settings.

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References

- 1. researchgate.net [researchgate.net]
- 2. cdnsciencepub.com [cdnsciencepub.com]
- 3. image diagram mass spectrum of pentane fragmentation pattern of ions for analysis and identification of pentane doc brown's advanced organic chemistry revision notes [docbrown.info]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chemguide.co.uk [chemguide.co.uk]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Gas chromatography/mass spectrometric analysis of methyl esters of N,N-dialkylaminoethane-2-sulfonic acids for verification of the Chemical Weapons Convention - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Development and validation of a sensitive method for alkyl sulfonate genotoxic impurities determination in drug substances using gas chromatography coupled to triple quadrupole mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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